

Personal protective equipment for handling N2-Benzoyl-L-ornithine

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Compound of Interest

Compound Name: N2-Benzoyl-L-ornithine

Cat. No.: B556260

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Essential Safety and Handling Guide for N2-Benzoyl-L-ornithine

For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This guide provides essential, immediate safety and logistical information for handling **N2-Benzoyl-L-ornithine**, including personal protective equipment (PPE) recommendations and disposal plans.

Personal Protective Equipment (PPE)

When handling **N2-Benzoyl-L-ornithine**, it is crucial to use appropriate personal protective equipment to prevent contact with skin and eyes, and to avoid inhalation of the powder.^{[1][2]}

The following table summarizes the recommended PPE.

Protection Type	Specific Recommendations	Rationale & Compliance
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles.[1]	To prevent eye contact. Should conform to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][2]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[1][2]	N2-Benzoyl-L-ornithine may cause skin irritation. Gloves must be inspected prior to use. Wash and dry hands after handling.[3]
Respiratory Protection	No protective equipment is needed under normal use conditions with adequate ventilation.[1]	If dust is generated and ventilation is inadequate, use a particulate filter respirator.[4] May cause respiratory irritation.
General Hygiene	Handle in accordance with good industrial hygiene and safety practice.[1] Wash hands thoroughly after handling.	To minimize exposure and prevent contamination of the work area.

Safe Handling and Disposal Plan

Proper operational and disposal procedures are critical to maintaining a safe laboratory environment.

Handling:

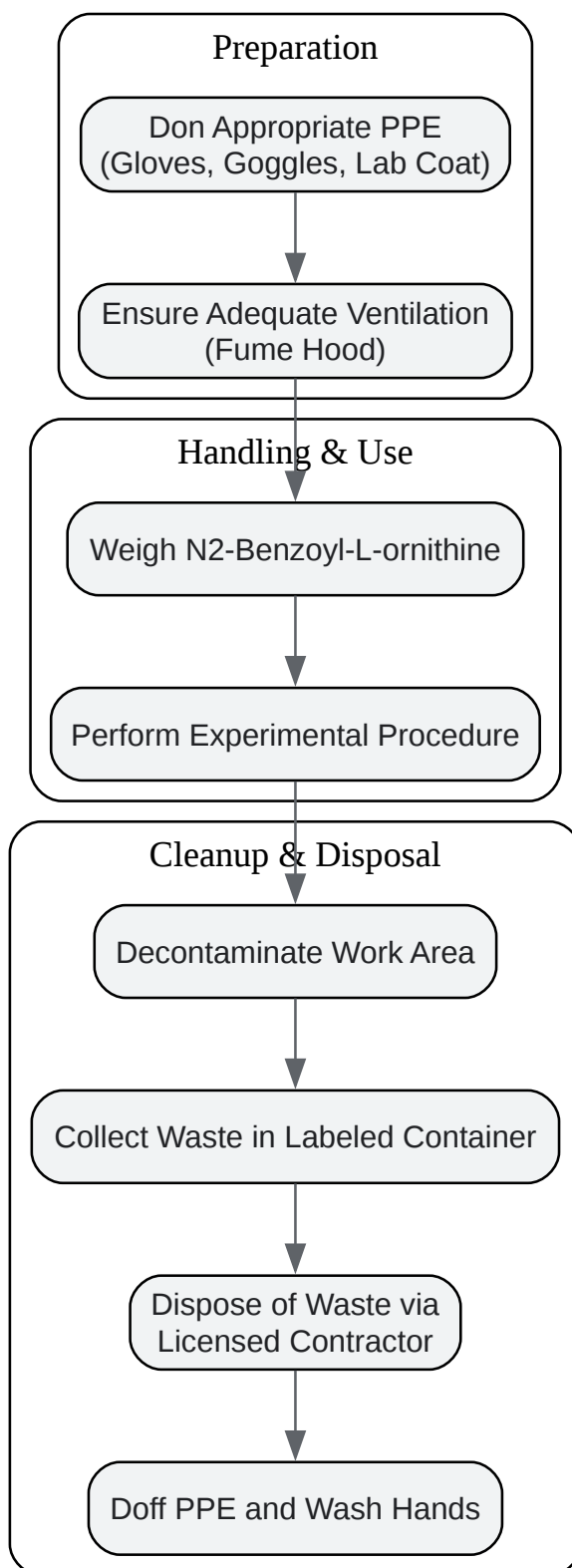
- Avoid contact with skin, eyes, and clothing.[2]
- Do not breathe dust.[1]
- Use only in a well-ventilated area.
- Keep containers tightly closed in a dry, cool, and well-ventilated place.[2]

Spill Management: In case of a spill, ensure adequate ventilation and use personal protective equipment.[2] Sweep up the solid material and shovel it into a suitable, labeled container for disposal.[1][2] Avoid generating dust.

Disposal: Unused or waste **N2-Benzoyl-L-ornithine** should be collected in a designated and properly labeled hazardous waste container.[5] The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[6] Do not let the product enter drains or water courses.[3] Always consult with your institution's environmental health and safety (EHS) office for site-specific protocols.

Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for the safe handling of **N2-Benzoyl-L-ornithine** from receipt to disposal.



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Caption: Workflow for Safe Handling of **N2-Benzoyl-L-ornithine**.

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